

5,7-dimethoxyflavone basic research overview

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 5,7-Dimethoxyflavone

CAS No.: 21392-57-4

Cat. No.: S587478

[Get Quote](#)

7-dimethoxyflavone basic research overview

Biological Activities & Quantitative Data

Primary Area of Action	Observed Effect / Mechanism	Experimental System	Key Quantitative Outcomes / Potency
Anti-cancer & Immunomodulation	Inhibits HCC progression via gut-liver axis [1]	DEN/CCl4-induced HCC mouse model	↓ Tumor number & size; ↑ liver function; ↑ CD8+ T cell infiltration
	Inhibits NF-κB / CCL2 pathway [1]	HCC cells (transcriptome, molecular docking)	↓ Phospho-p65; ↓ CCL2 expression
	BCRP (ABCG2) transporter inhibition [2] [3]	MDCK/Bcrp1 cells; Caco-2 cells	IC50: Potent inhibitor [citations:9]; ↑ intestinal drug absorption [3]
	Induces melanogenesis [4]	B16F10 melanoma cells	↑ Melanin content; cAMP-dependent signaling
Neuroprotection	Multi-target activity for Alzheimer's [5]	LPS-induced memory-impaired	Predicted targets: GABRA1, GABRG2, 5-HT2A, 5-HT2C

Primary Area of Action	Observed Effect / Mechanism	Experimental System	Key Quantitative Outcomes / Potency
	[6]	mice; in silico prediction	[5]; ↑ BDNF; ↓ Aβ, IL-1β, IL-6, TNF-α [5]
	Cholinesterase inhibition & anti-Aβ [6]	In vitro assays	AChE/BChE inhibition; hindered Aβ aggregation & fibril destabilization [6]
Metabolic & Muscular Health	Attenuates sarcopenic obesity [7]	HFD-induced obese mouse model	↓ Body weight, fat mass; ↑ grip strength, endurance; ↑ mitochondrial biogenesis (PGC-1α)
	Anti-obesity & anti-inflammatory [2]	HFD-induced obese mice; in vitro models	↓ Body weight; ↓ CYP3A protein levels; anti-inflammatory effects
Gut Barrier Integrity	Enhances intestinal tight junction [8]	Human intestinal Caco-2 cells	↑ Transepithelial resistance; ↓ dextran permeability; ↑ occludin; ↓ claudin-2

Experimental Protocols for Key Assays

For researchers aiming to replicate or build upon these findings, here are summaries of critical methodologies used in the cited studies.

In Vitro Anti-cancer and Immunomodulatory Assays

- **Cell Viability (MTT Assay):**

- **Procedure:** Seed cells (e.g., HCT-15, A549) in 96-well plates. After adherence, treat with DMF at varying concentrations (e.g., 0-100 μM) for 24-72 hours. Add MTT reagent and incubate. Dissolve formed formazan crystals with DMSO and measure absorbance at 570 nm [9].
- **Analysis:** Calculate IC50 values using non-linear regression.

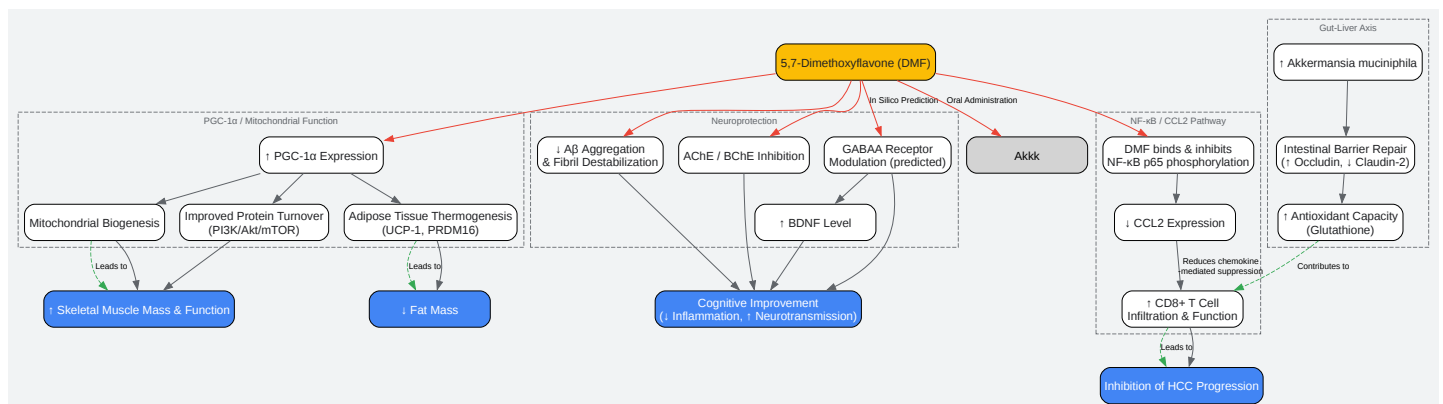
- **Western Blot Analysis:**
 - **Procedure:** Lyse cells in RIPA buffer. Separate proteins via SDS-PAGE, transfer to PVDF membrane, and block. Incubate with primary antibodies (e.g., anti-p65, anti-phospho-p65, anti-CCL2 [1], or anti-PI3K, p-Akt, mTOR [7]) overnight. Incubate with HRP-conjugated secondary antibody and detect using chemiluminescence [1] [7].
 - **Key Findings:** DMF treatment inhibited NF- κ B p65 phosphorylation and downregulated CCL2 in HCC cells [1]. It modulated the PI3K/Akt/mTOR pathway in muscle cells [7].
- **Flow Cytometry for Immune Cell Profiling:**
 - **Procedure:** Prepare single-cell suspension from tumor tissue. Stain cells with fluorescently labeled antibodies (e.g., anti-CD8a). Analyze stained cells using a flow cytometer [1].
 - **Key Findings:** DMF treatment enhanced the infiltration and immunity of CD8+ T cells in hepatocellular carcinoma tissue [1].

In Vivo Models for Efficacy Evaluation

- **Hepatocellular Carcinoma (HCC) Model [1]:**
 - **Induction:** Inject male C57BL/6J mice intraperitoneally with DEN (25 mg/kg) on postnatal day 14. From week 4, administer CCl₄ (0.5 mL/kg, i.p., diluted in mineral oil) weekly for 12 weeks.
 - **DMF Treatment:** After 2 weeks of DEN initiation, administer DMF (40 or 80 mg/kg/day) via oral gavage.
 - **Endpoint Assessments:** Count tumor numbers, measure tumor size, analyze serum biochemical markers (ALT, AST), and perform liver histology (H&E staining).
- **Sarcopenic Obesity Model [7]:**
 - **Induction:** Feed 4-week-old male C57BL/6J mice a High-Fat Diet (HFD, 60% kcal from fat) for 14 weeks.
 - **DMF Treatment:** After 6 weeks of HFD, administer DMF (25 or 50 mg/kg/day) via oral gavage for the remaining 8 weeks.
 - **Endpoint Assessments:** Measure body weight, body composition (micro-CT), grip strength, and running endurance. Analyze tissues via qPCR, Western blot, and histology.

Mechanism of Action and Signaling Pathways

The following diagram synthesizes the core signaling pathways modulated by DMF across different biological contexts, as revealed by the cited research:



[Click to download full resolution via product page](#)

This diagram illustrates the multi-target and multi-system nature of DMF's biological activity, underpinning its potential therapeutic value.

Research Implications and Future Directions

The body of evidence indicates DMF is a promising multi-target phytochemical. Its ability to simultaneously modulate the gut-liver axis, immune response, mitochondrial biogenesis, and neural signaling pathways supports its potential for treating complex diseases like cancer, sarcopenic obesity, and neurodegenerative disorders [1] [5] [7].

Key future directions include:

- **Clinical Translation:** The current evidence is primarily preclinical. Rigorous human clinical trials are essential to confirm efficacy and safety [10].
- **Drug-Drug Interactions:** As a potent inhibitor of BCRP and CYP450 enzymes [2] [3], DMF has a high potential for herb-drug interactions, requiring careful investigation in a clinical setting.
- **Formulation Development:** Improving the aqueous solubility and bioavailability of DMF is crucial for its pharmaceutical development [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 5, 7 - dimethoxyflavone inhibits hepatocellular carcinoma progression... [cmjournal.biomedcentral.com]
2. 5, 7 - Dimethoxyflavone | Breast Cancer Resistance... | InvivoChem [invivochem.com]
3. Black ginger extract and its active compound, 5,7 ... [sciencedirect.com]
4. 5, 7 - Dimethoxyflavone induces melanogenesis in B16F10... | CoLab [colab.ws]
5. Trimethoxyflavone Through In Silico Target Prediction ... [link.springer.com]
6. Kaempferia parviflora extract and its methoxyflavones as ... [journals.plos.org]
7. 5,7-Dimethoxyflavone Attenuates Sarcopenic Obesity by ... [mdpi.com]
8. 5,7-Dimethoxyflavone enhances barrier function by ... [sciencedirect.com]
9. Metabolic profile and bioactivity of the rhizome oil ... [nature.com]

10. Relationship: Inflammation and 5,7-Dimethoxyflavone [caringsunshine.com]

To cite this document: Smolecule. [5 7-dimethoxyflavone basic research overview]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b587478#5-7-dimethoxyflavone-basic-research-overview]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com